

Physical properties of 4'-(4-Bromophenyl)-2,2':6',2''-terpyridine

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Compound of Interest

Compound Name: 4-(4-bromophenyl)-2,6-dipyridin-2-ylpyridine

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An In-depth Technical Guide to the Physical Properties of 4'-(4-Bromophenyl)-2,2':6',2''-terpyridine

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of 4'-(4-Bromophenyl)-2,2':6',2''-terpyridine. It is intended for researchers, scientists, and professionals in the fields of chemistry, materials science, and drug development who are interested in the characteristics and synthesis of this compound.

Chemical and Physical Properties

4'-(4-Bromophenyl)-2,2':6',2''-terpyridine is a solid, crystalline compound that typically appears as a white to light yellow powder.^{[1][2][3]} It is a key building block in supramolecular chemistry and for the synthesis of metal complexes used in various applications, including photosensitizers and rigid-rod type molecular architectures.^{[4][5]} The compound is noted to be air-sensitive and should be stored in a cool, dark place under an inert atmosphere.^{[2][6]} While it has poor solubility in many common organic solvents, its solubility is highest in dimethyl sulfoxide (DMSO).^[5]

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	89972-76-9	[1][2][7]
Molecular Formula	C ₂₁ H ₁₄ BrN ₃	[1][7]
Molecular Weight	388.27 g/mol	[2][3][8]
Appearance	White to light yellow powder/crystal	[1][2][3]
Melting Point	162 °C	[1][2][3]
	143-145 °C	[8]
Boiling Point (Predicted)	512.7 ± 45.0 °C	[1]
Density (Predicted)	1.381 ± 0.06 g/cm ³	[1]

| Purity | ≥97.0% (HPLC) |[2][3] |

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and characterization of 4'-(4-Bromophenyl)-2,2':6',2''-terpyridine.

Table 2: Spectroscopic Data

Technique	Data Highlights
¹ H NMR (CDCl ₃)	δ (ppm): 8.74 (s, 2H), 8.73 (d, 2H), 8.68 (d, 1H), 7.87 (t, 2H), 7.82 (m, 2H), 7.34 (t, 2H), 7.31 (m, 2H).[4]
¹³ C NMR (CDCl ₃)	δ (ppm): 156.01, 155.98, 149.2, 149.1, 138.7, 136.9, 132.7, 127.2, 123.9, 122.8, 121.3, 118.6. [9]
UV-Vis	Spectra available in spectral databases.[7]

| FTIR (KBr Wafer) | Spectra available in spectral databases.[7] |

Crystal Structure

While the crystal structure of the title compound itself is not detailed in the provided results, the structure of a closely related derivative, 4'-{4-[(2,2,5,5-tetramethyl-N-oxyl-3-pyrrolin-3-yl)ethynyl]phenyl}-2,2':6',2''-terpyridine, reveals key conformational features of the terpyridine core.^[10] The terpyridine group adopts an all-transoid conformation and is largely planar.^[10] The dihedral angles between the central pyridine ring and the two outer pyridine rings are minimal, measured at 3.87 (5)° and 1.98 (5)°.^[10] This planarity is a significant feature for its application in forming structured metal complexes.

Experimental Protocols

High-Yield Synthesis via Two-Step Aldol Condensation

An improved, high-yield synthesis of 4'-(4-Bromophenyl)-2,2':6',2''-terpyridine has been developed to overcome the low yields of earlier one-pot methods.^{[4][5]} This two-step procedure, based on the Kröhnke condensation, can increase the total yield from around 20% to over 60%.^{[4][5]}

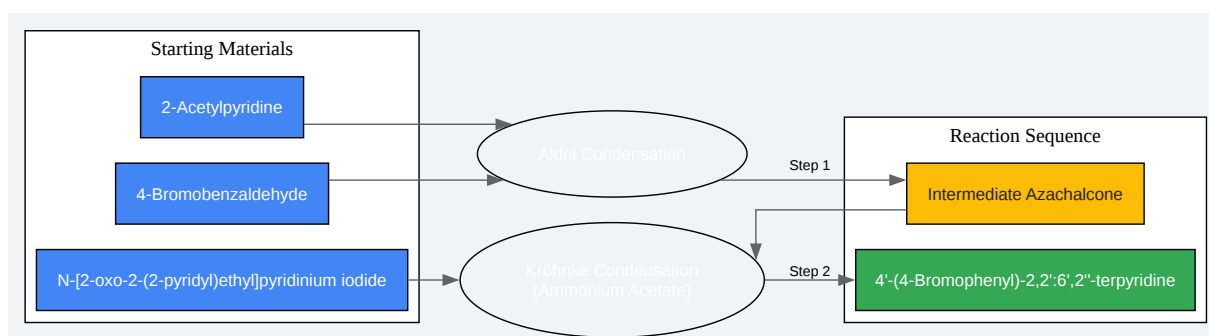
Step 1: Synthesis of the Intermediate Azachalcone (2-[3-(4-bromophenyl)-1-oxoprop-2-enyl]pyridine)

- Reactants: 2-acetylpyridine and 4-bromobenzaldehyde.^{[4][5]}
- Procedure: The synthesis involves an aldol condensation reaction between 2-acetylpyridine and 4-bromobenzaldehyde.^[4] This intermediate, an azachalcone, is isolated before proceeding to the next step.^{[4][11]}

Step 2: Ring Closure to Form the Terpyridine

- Reactants: The isolated azachalcone from Step 1 and N-[2-oxo-2-(2-pyridyl)ethyl]pyridinium iodide.^{[4][5]}
- Reagents: Ammonium acetate serves as both a base and a ring closure agent.^{[4][12]}
- Procedure: The intermediate azachalcone is reacted with N-[2-oxo-2-(2-pyridyl)ethyl]pyridinium iodide in the presence of ammonium acetate.^{[4][11]} This reaction sequence avoids the formation of polycondensation by-products that are common in one-

step syntheses.[4] The final product can be purified by recrystallization, making this method suitable for large-scale preparations (up to 100 g batches).[5]



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Caption: High-yield two-step synthesis workflow.

Conclusion

4'-(4-Bromophenyl)-2,2':6',2''-terpyridine is a well-characterized compound with defined physical and spectroscopic properties. Its synthesis has been optimized to allow for high-yield, large-scale production, facilitating its use in advanced materials and coordination chemistry research. The data and protocols summarized in this guide provide a solid foundation for scientists and researchers working with this versatile terpyridine derivative.

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